

# delta-Hexalactone stereoisomers and enantiomeric forms

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *delta-Hexalactone*

Cat. No.: B130344

[Get Quote](#)

An In-depth Technical Guide to the Stereoisomers and Enantiomeric Forms of **delta-Hexalactone**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **delta-hexalactone**, focusing on its stereoisomers and enantiomeric forms. It covers the fundamental chemistry, physicochemical and biological properties, synthesis, and analytical separation of these compounds. Detailed experimental protocols and data are presented to support research and development activities.

## Introduction to delta-Hexalactone

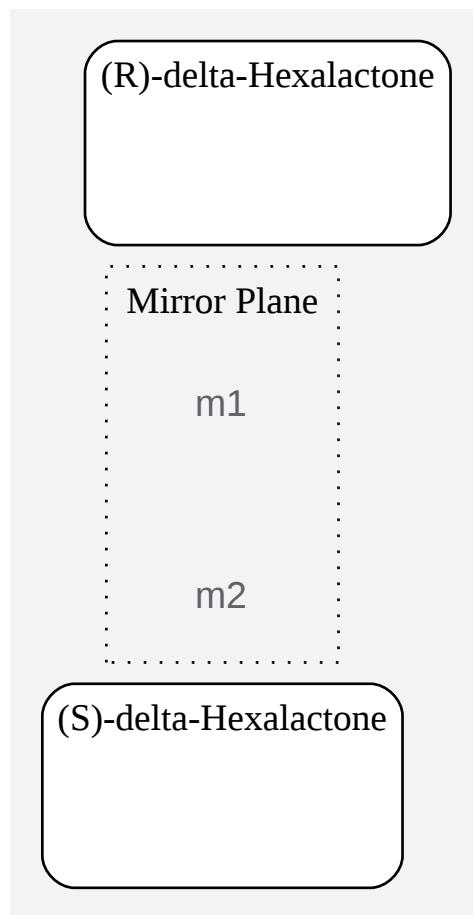
**Delta-hexalactone** ( $\delta$ -hexalactone), systematically named 6-methyloxan-2-one or tetrahydro-6-methyl-2H-pyran-2-one, is a cyclic ester (lactone) with a six-membered ring.<sup>[1]</sup> It is a naturally occurring compound found in various fruits and dairy products, such as butter, milk, and cheese, contributing to their characteristic flavors.<sup>[2]</sup> The compound is widely used as a flavor and fragrance agent, imparting creamy, coconut-like, and fruity notes.<sup>[2][3][4][5][6]</sup>

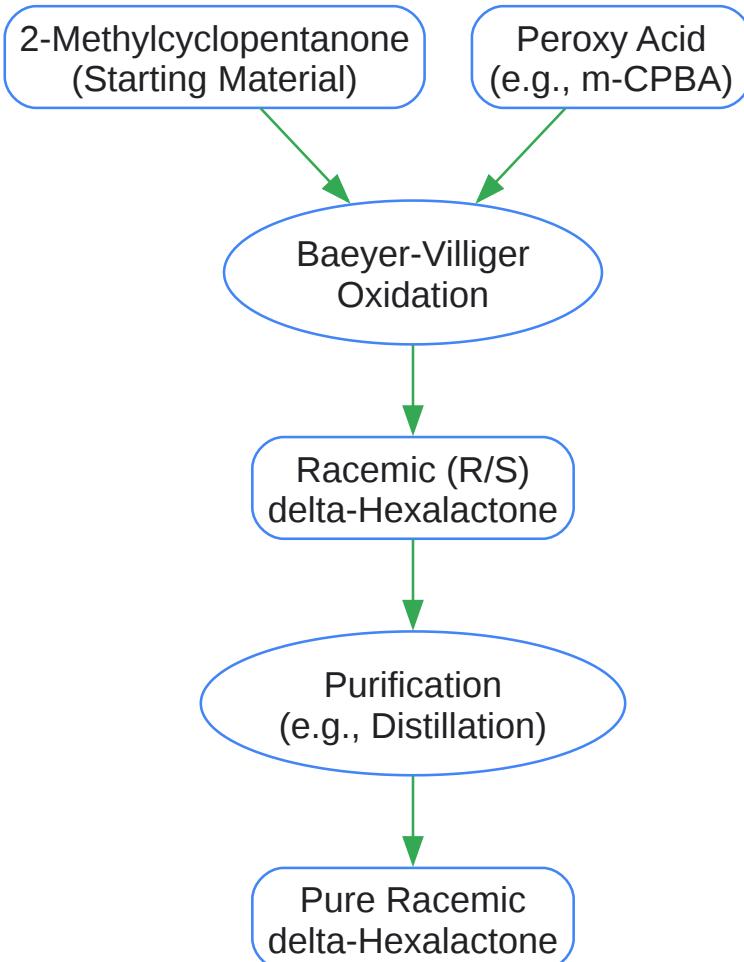
The structure of **delta-hexalactone** contains a chiral center at the C-5 position (the carbon atom bearing the methyl group), which means it exists as a pair of non-superimposable mirror images known as enantiomers. These enantiomers are designated as **(R)-delta-hexalactone** and **(S)-delta-hexalactone**. While sharing identical physical properties in a non-chiral environment, enantiomers often exhibit distinct biological activities and sensory profiles due to

the stereospecific nature of biological receptors.<sup>[7][8][9]</sup> In nature, the (R)-chiral forms of delta-lactones tend to be predominant.<sup>[2]</sup>

## Stereoisomers and Enantiomeric Forms

The presence of a single stereocenter in **delta-hexalactone** gives rise to two enantiomeric forms.



General Workflow: Baeyer-Villiger Oxidation for Racemic  $\delta$ -HexalactoneGeneral Workflow: Baeyer-Villiger Oxidation for Racemic  $\delta$ -Hexalactone

Workflow: Chiral Separation of  $\delta$ -Hexalactone EnantiomersWorkflow: Chiral Separation of  $\delta$ -Hexalactone Enantiomers

Racemic (R/S)  
 $\delta$ -Hexalactone Solution

Inject into Chiral  
HPLC System

Separation on Chiral  
Stationary Phase (CSP)

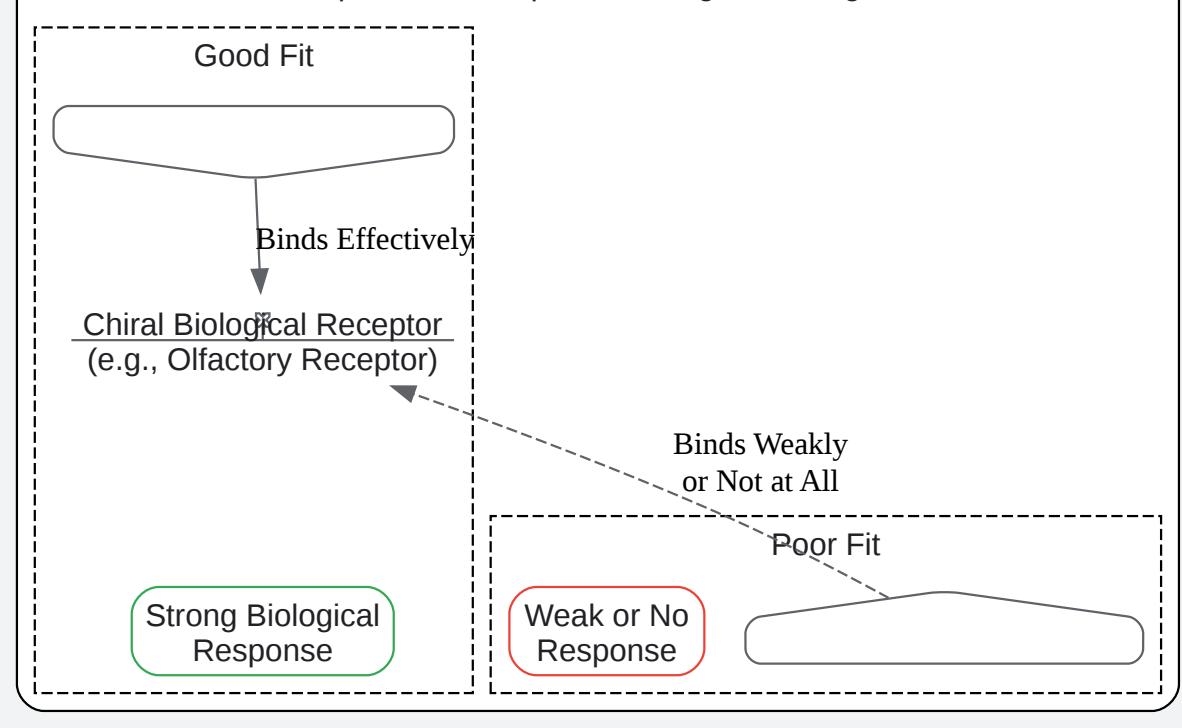
UV or MS Detector

Collect Separated Fractions



## Principle of Stereospecific Biological Recognition

## Principle of Stereospecific Biological Recognition

[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. delta-Hexalactone | 823-22-3 | Benchchem [benchchem.com]
- 2. delta-Lactones [leffingwell.com]
- 3. delta-Hexalactone | 823-22-3 [chemicalbook.com]
- 4. delta-Hexalactone | 823-22-3 [amp.chemicalbook.com]

- 5. delta-hexalactone, 823-22-3 [thegoodsentscompany.com]
- 6. acsint.biz [acsint.biz]
- 7. Odour character differences for enantiomers correlate with molecular flexibility - PMC [pmc.ncbi.nlm.nih.gov]
- 8. mdpi.com [mdpi.com]
- 9. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [delta-Hexalactone stereoisomers and enantiomeric forms]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b130344#delta-hexalactone-stereoisomers-and-enantiomeric-forms]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)